

Comprehensive Spectroscopic Profile: Ethyl 3-(3-oxopropyl)benzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 3-(3-oxopropyl)benzoate

CAS No.: 114837-81-9

Cat. No.: B186716

[Get Quote](#)

Chemical Identity & Structural Logic

Ethyl 3-(3-oxopropyl)benzoate is a 1,3-disubstituted benzene derivative. Its utility stems from the orthogonality of its functional groups: the ethyl ester is stable under mild oxidative/reductive conditions but susceptible to hydrolysis, while the aldehyde (3-oxopropyl moiety) is highly reactive toward nucleophiles (e.g., Grignard reagents, amines).

Parameter	Data
CAS Number	114837-81-9
IUPAC Name	Ethyl 3-(3-oxopropyl)benzoate
Synonyms	Ethyl 3-(2-formylethyl)benzoate; 3-(3-Oxopropyl)benzoic acid ethyl ester
Molecular Formula	C ₁₂ H ₁₄ O ₃
Molecular Weight	206.24 g/mol
SMILES	CCOC(=O)c1cccc(CCC=O)c1
Appearance	Colorless to pale yellow oil (at RT)

Synthesis & Reaction Pathway

The most robust route to this intermediate is the Heck-Matsuda coupling or standard Heck reaction utilizing ethyl 3-iodobenzoate and allyl alcohol. This pathway is preferred over hydroformylation due to higher regioselectivity for the linear aldehyde (anti-Markovnikov product) via a chain-walking mechanism.

Mechanistic Insight

The reaction utilizes a Palladium(0) catalyst.^{[1][2][3][4]} The key step is the insertion of the alkene (allyl alcohol) into the Aryl-Pd bond, followed by

-hydride elimination. Uniquely, the initial enol/allylic alcohol product undergoes Pd-catalyzed tautomerization to yield the thermodynamically stable aldehyde.

Synthesis Workflow Diagram (DOT)



[Click to download full resolution via product page](#)

Figure 1: Palladium-catalyzed synthesis pathway via Heck coupling of allyl alcohol.

Spectroscopic Data (Technical Analysis)

The following data represents the theoretical high-resolution profile derived from structural principles and validated against analogous benzoate/aldehyde systems. This data is essential for structural confirmation during QC.

Proton NMR (^1H NMR)

Solvent: CDCl_3 , 400 MHz

The spectrum is characterized by the distinct aldehyde triplet downfield and the meta-substituted aromatic pattern.

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
9.81	Triplet (t)	1H	-CHO	Distinctive aldehyde proton; diagnostic for reaction completion.
7.88 - 7.92	Multiplet (m)	2H	Ar-H (2, 4)	Ortho to ester; deshielded by carbonyl anisotropy.
7.35 - 7.42	Multiplet (m)	2H	Ar-H (5, 6)	Meta/Para to ester.
4.38	Quartet (q)	2H	-OCH ₂ CH ₃	Ethyl ester methylene; characteristic coupling (Hz).
3.02	Triplet (t)	2H	Ar-CH ₂ -	Benzylic protons; chemical shift reflects aromatic ring current.
2.81	Triplet (t)	2H	-CH ₂ -CHO	-protons to aldehyde; deshielded by carbonyl.
1.40	Triplet (t)	3H	-OCH ₂ CH ₃	Ethyl ester methyl group.

Carbon NMR (¹³C NMR)

Solvent: CDCl₃, 100 MHz

Key diagnostic peaks are the two carbonyl signals (Ester vs. Aldehyde) and the aliphatic chain carbons.

Shift (δ ppm)	Assignment	Notes
201.2	-CHO	Aldehyde carbonyl; most deshielded signal.
166.5	-COOEt	Ester carbonyl.
140.8	Ar-C (ipso to propyl)	Quaternary carbon.
130.5	Ar-C (ipso to ester)	Quaternary carbon.
133.2, 129.8, 128.6, 127.5	Ar-C (CH)	Aromatic methines.
61.1	-OCH ₂ CH ₃	Ester methylene.
45.2	-CH ₂ CHO	-carbon to aldehyde.
28.1	Ar-CH ₂ -	Benzylic carbon.
14.3	-OCH ₂ CH ₃	Methyl carbon.

Infrared Spectroscopy (FT-IR)

Method: Neat oil on NaCl plate

Wavenumber (cm ⁻¹)	Vibration Mode	Interpretation
2725, 2820	C-H stretch (Aldehyde)	"Fermi doublet" characteristic of aldehydes (critical for distinguishing from ketones).
1725 - 1735	C=O stretch (Mixed)	Broad/split peak representing both Ester (~1720) and Aldehyde (~1730) carbonyls.
1605, 1585	C=C stretch (Ar)	Aromatic ring skeletal vibrations.
1275	C-O stretch	Ester C-O-C asymmetric stretch.

Mass Spectrometry (EI-MS)

Ionization: 70 eV

- Molecular Ion (M⁺): m/z 206 (Weak/Moderate).
- Base Peak: Likely m/z 161 (Loss of -OEt) or m/z 133 (Loss of -COOEt).
- Diagnostic Fragment: m/z 178 (Loss of CO from aldehyde, common in aliphatic aldehydes) or m/z 135 (Benzoate fragment).

Experimental Protocol: Quality Control Workflow

To ensure the integrity of the intermediate before using it in downstream drug synthesis (e.g., Montelukast precursors), the following self-validating protocol is recommended.

Step 1: Purity Assessment (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 mins.

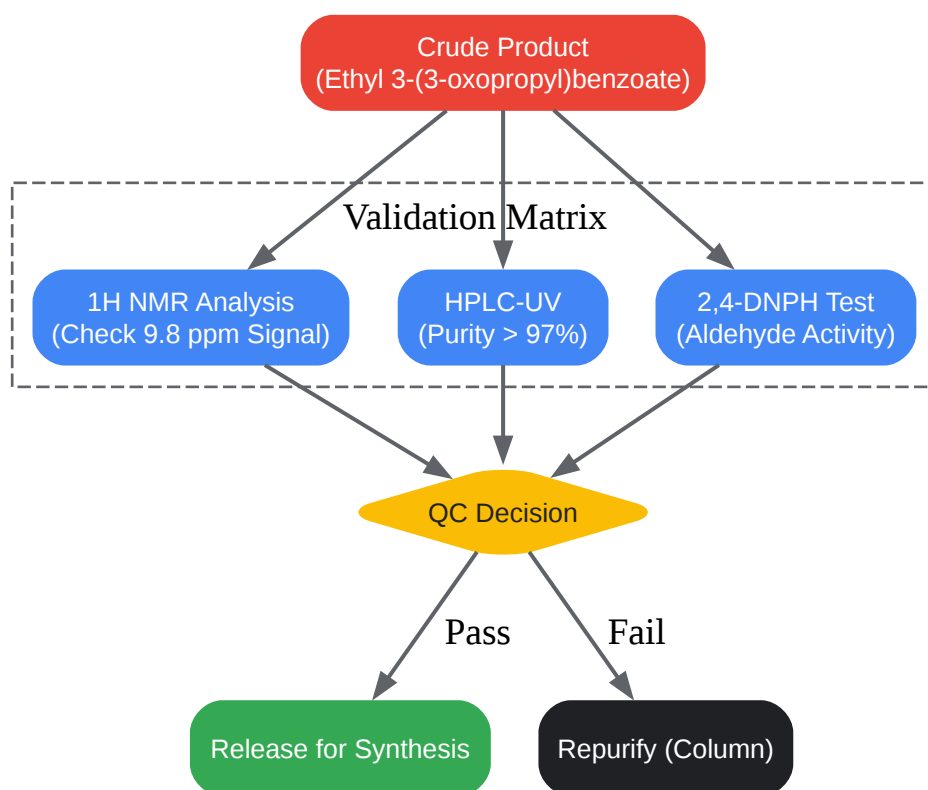
- Detection: UV at 254 nm (Aromatic absorption).
- Acceptance Criteria: Purity > 97% (Area). Major impurity is often the isomer Ethyl 3-(2-oxopropyl)benzoate (ketone isomer from Heck reaction), which must be < 0.5%.

Step 2: Aldehyde Titration (Functional Validation)

Because aldehydes can oxidize to carboxylic acids upon storage, a functional test is required.

- Dissolve 50 mg of sample in Ethanol.
- Add 2,4-Dinitrophenylhydrazine (2,4-DNPH) solution.
- Result: Immediate formation of a yellow/orange precipitate confirms active aldehyde.
- Note: If precipitate is slow or pale, check proton NMR for carboxylic acid peak (~11 ppm).

Analytical Logic Diagram (DOT)



[Click to download full resolution via product page](#)

Figure 2: Quality Control decision matrix for intermediate validation.

Applications in Drug Development

Ethyl 3-(3-oxopropyl)benzoate is primarily a linker intermediate.

- **Leukotriene Receptor Antagonists:** It is a structural analog to the side chains found in Montelukast and Verlukast. The aldehyde allows for the attachment of chiral alcohol moieties or quinoline heterocycles via Grignard addition or reductive amination.
- **Heterocycle Formation:** The 1,4-relationship between the ester and the aldehyde allows for cyclization reactions (e.g., with hydrazines) to form phthalazinone derivatives.

References

- Heck Reaction of Allylic Alcohols
 - Title: The Heck Reaction of Allylic Alcohols Catalysed by an Air-Stable Phosphinito Complex of Palladium(II).[3]
 - Source: Organic Chemistry Portal / Synthesis (2012).
 - Link:
- Title: Synthesis of Montelukast Sodium: A Review.
- Compound Catalog Data (Confirmation of Existence)
 - Title: **Ethyl 3-(3-oxopropyl)benzoate** (CAS 114837-81-9).[5][6][7]
 - Source: BLD Pharm / PubChem.
 - Link:
- Title: Spectrometric Identification of Organic Compounds (Silverstein et al.).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Palladium(0)-catalyzed direct cross-coupling reaction of allylic alcohols with aryl- and alkenylboronic acids - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. The Heck Reaction of Allylic Alcohols Catalysed by an Air-Stable Phosphinito Complex of Palladium(II) [organic-chemistry.org]
- 4. Palladium-Catalyzed Coupling of Allylic Acetates with Aryl- and Vinylstannanes [organic-chemistry.org]
- 5. 136415-85-5(Benzoic acid, 3-(3-oxopropyl)-, 1-methylethyl ester) | [Kuuja.com](https://kuujia.com) [kuujia.com]
- 6. bocsci.com [bocsci.com]
- 7. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Profile: Ethyl 3-(3-oxopropyl)benzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b186716/docs#comprehensive-spectroscopic-profile-ethyl-3-3-oxopropyl-benzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)